

In-depth Technical Guide: 1-Boc-5-Cyano-3-hydroxymethylindole

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Compound of Interest

Compound Name: 1-Boc-5-Cyano-3-hydroxymethylindole

Cat. No.: B1370977

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Boc-5-Cyano-3-hydroxymethylindole, also known as tert-butyl 5-cyano-3-(hydroxymethyl)-1H-indole-1-carboxylate, is a functionalized indole derivative of significant interest in medicinal chemistry and drug discovery. Its chemical structure, featuring a Boc-protected indole core with cyano and hydroxymethyl groups at the C5 and C3 positions respectively, makes it a versatile synthetic intermediate. This guide provides a comprehensive overview of the available theoretical and technical information on this compound.

Chemical and Physical Properties

While specific experimental data for **1-Boc-5-Cyano-3-hydroxymethylindole** is not widely available in published literature, its fundamental properties can be summarized.

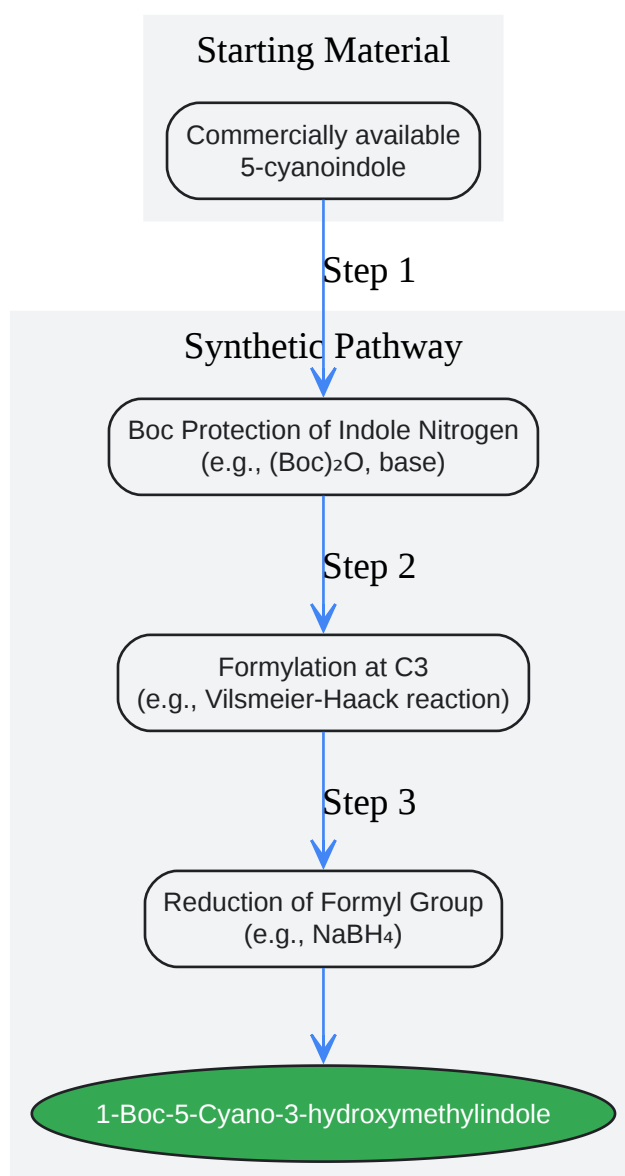
Property	Value	Source
CAS Number	914349-11-4	[1][2]
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₃	[1][2]
Molecular Weight	272.30 g/mol	[1][2]

Further experimental determination of properties such as melting point, boiling point, and solubility in various solvents is required for a complete profile.

Synthesis and Reactivity

Detailed, peer-reviewed synthetic protocols for **1-Boc-5-Cyano-3-hydroxymethylindole** are not readily found in the public domain. However, a logical synthetic approach can be inferred from standard organic chemistry principles and related indole syntheses.

A plausible synthetic workflow is outlined below. This theoretical pathway is for illustrative purposes and would require experimental validation and optimization.



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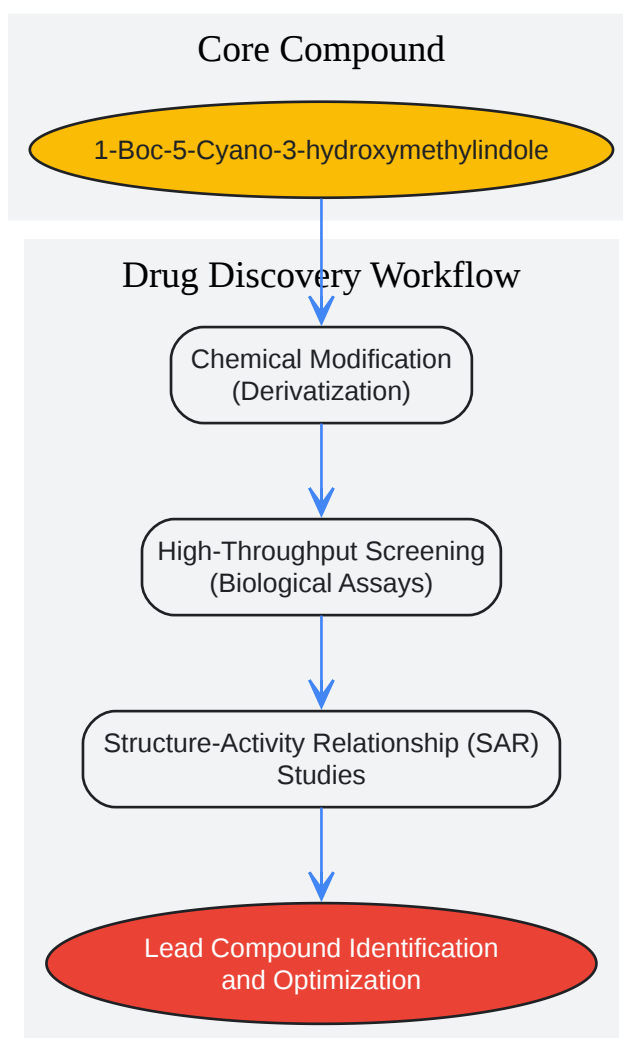
Caption: A theoretical synthetic pathway for **1-Boc-5-Cyano-3-hydroxymethylindole**.

The cyano and hydroxymethyl functional groups on the indole scaffold offer multiple avenues for further chemical modifications. The hydroxymethyl group can be oxidized to an aldehyde or carboxylic acid, or converted to a leaving group for nucleophilic substitution. The cyano group can undergo hydrolysis, reduction, or participate in cycloaddition reactions, making this compound a valuable building block for creating diverse chemical libraries for drug screening.

Potential Biological and Pharmacological Significance

While specific biological activity data for **1-Boc-5-Cyano-3-hydroxymethylindole** is scarce, its structural motifs suggest potential applications in neuroscience research. It is noted as a useful intermediate in the synthesis of compounds targeting the central nervous system, particularly as modulators of serotonin receptors[3].

The indole nucleus is a common feature in many biologically active compounds, and the strategic placement of the cyano and hydroxymethyl groups allows for the exploration of structure-activity relationships in the development of novel therapeutic agents. The logical progression of its use in drug discovery is depicted in the following workflow.



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Caption: A generalized workflow for the utilization of **1-Boc-5-Cyano-3-hydroxymethylindole** in a drug discovery program.

Conclusion and Future Directions

1-Boc-5-Cyano-3-hydroxymethylindole is a chemical entity with considerable potential as a scaffold in medicinal chemistry. The current body of public knowledge, however, lacks detailed experimental and biological characterization. Future research efforts should focus on:

- Publication of detailed and optimized synthetic protocols. This would enable wider access and utilization of this compound by the research community.

- Thorough spectroscopic and physical characterization. Comprehensive data including NMR, IR, and mass spectrometry, as well as melting point and solubility, are essential for quality control and reaction planning.
- Systematic biological screening. Evaluating the compound and its derivatives against a panel of biological targets, particularly those related to central nervous system disorders, could unveil novel therapeutic applications.

The development and dissemination of this foundational data will be crucial for unlocking the full potential of **1-Boc-5-Cyano-3-hydroxymethylindole** in the advancement of new medicines.

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